

# "2-Ethoxycyclohex-2-en-1-one" IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2-Ethoxycyclohex-2-en-1-one

Cat. No.: B1360216

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## Technical Guide: 2-Ethoxycyclohex-2-en-1-one

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Ethoxycyclohex-2-en-1-one** is a cyclic enol ether with potential applications in organic synthesis and as a building block for more complex molecules. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and synthetic methodologies. Due to the limited availability of a direct, detailed experimental protocol for its synthesis, this guide also presents a well-established procedure for its structural isomer, 3-ethoxy-2-cyclohexenone, which serves as a valuable reference for synthetic chemists.

### Chemical Identity and Synonyms

The nomenclature and various identifiers for **2-Ethoxycyclohex-2-en-1-one** are crucial for accurate database searches and unambiguous communication in research.

IUPAC Name: **2-ethoxycyclohex-2-en-1-one**<sup>[1]</sup>

Synonyms:

- 2-Ethoxycyclohex-2-enone
- 2-Ethoxy-2-cyclohexen-1-one

- 2-Cyclohexen-1-one, 2-ethoxy-[1]

## Physicochemical Properties

A summary of the key quantitative data for **2-Ethoxycyclohex-2-en-1-one** is presented in the table below. These properties are essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
Molecular Formula	C8H12O2	[1]
Molecular Weight	140.18 g/mol	[1]
CAS Number	29941-82-0	[1]
Appearance	Not specified, likely a liquid	
Boiling Point	Not experimentally determined	
Melting Point	Not experimentally determined	
Density	Not experimentally determined	
LogP	1.4	[1]

## Synthesis and Experimental Protocols

A direct and detailed experimental protocol for the synthesis of **2-Ethoxycyclohex-2-en-1-one** is not readily available in the public domain. However, the synthesis of its structural isomer, 3-ethoxy-2-cyclohexenone, is well-documented and provides a relevant and instructive methodology for the preparation of alkoxy-cyclohexenones. This procedure involves the acid-catalyzed reaction of a 1,3-dicarbonyl compound with an alcohol.

A potential synthetic route to **2-Ethoxycyclohex-2-en-1-one** could involve the O-ethylation of 1,2-cyclohexanedione. 1,2-Cyclohexanedione can be synthesized via the oxidation of cyclohexanone.[2][3]

## Experimental Protocol: Synthesis of 3-Ethoxy-2-cyclohexenone

The following is a detailed protocol for the synthesis of 3-ethoxy-2-cyclohexenone from dihydroresorcinol (1,3-cyclohexanedione).<sup>[4]</sup>

### Materials:

- Dihydroresorcinol (1,3-cyclohexanedione)
- Absolute Ethanol
- Benzene
- p-Toluenesulfonic acid monohydrate
- 10% Aqueous Sodium Hydroxide
- Saturated Sodium Chloride solution
- Water

### Equipment:

- 2-liter flask
- Total-reflux, variable-take-off distillation head
- Heating mantle
- Separatory funnel
- Rotary evaporator

### Procedure:

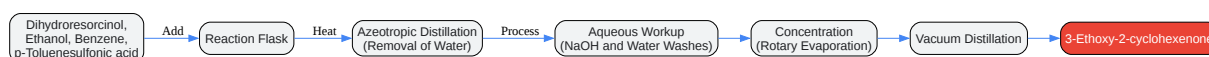
- In a 2-liter flask equipped with a total-reflux, variable-take-off distillation head, a solution of 53 g (0.472 mole) of dihydroresorcinol, 2.3 g of p-toluenesulfonic acid monohydrate, and 250

ml of absolute ethanol in 900 ml of benzene is placed.

- The mixture is heated to boiling, and the azeotrope of benzene, ethanol, and water is removed at a rate of approximately 100 ml per hour.
- Distillation is continued until the temperature of the distilling vapor reaches 78°C.
- The remaining solution is cooled and washed four times with 100-ml portions of 10% aqueous sodium hydroxide saturated with sodium chloride.
- The organic layer is then washed with successive 50-ml portions of water until the aqueous washings are neutral.
- The organic solution is concentrated under reduced pressure using a rotary evaporator.
- The residual liquid is distilled under reduced pressure to yield 3-ethoxy-2-cyclohexenone.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis of 3-ethoxy-2-cyclohexenone.



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Caption: Workflow for the synthesis of 3-ethoxy-2-cyclohexenone.

## Potential Applications in Synthesis

While specific applications of **2-Ethoxycyclohex-2-en-1-one** are not extensively documented, its structure suggests utility in various organic transformations. As an enol ether, it can undergo reactions such as hydrolysis to the corresponding dione, and cycloaddition reactions. A notable documented reaction is the Heck arylation of 2-ethoxy-2-cyclohexenone, indicating its potential as a substrate in palladium-catalyzed cross-coupling reactions to form more complex

substituted cyclohexenone derivatives.[5] Such derivatives are valuable intermediates in the synthesis of natural products and pharmaceuticals.

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